

A Technical Guide to Fexofenadine-d6: Commercial Availability and Analytical Applications

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Compound of Interest

Compound Name: Fexofenadine-d6

Cat. No.: B602463

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Fexofenadine-d6**, a deuterated internal standard essential for the accurate quantification of the antihistamine fexofenadine in biological matrices. This document also details a comprehensive experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) applications, a common methodology in pharmacokinetic and bioequivalence studies.

Commercial Suppliers and Availability of Fexofenadine-d6

Fexofenadine-d6 is available from a range of specialized chemical suppliers that provide reference standards and isotopically labeled compounds for research purposes. The products are typically supplied as a neat solid with high chemical and isotopic purity. Below is a summary of key suppliers and their product specifications.

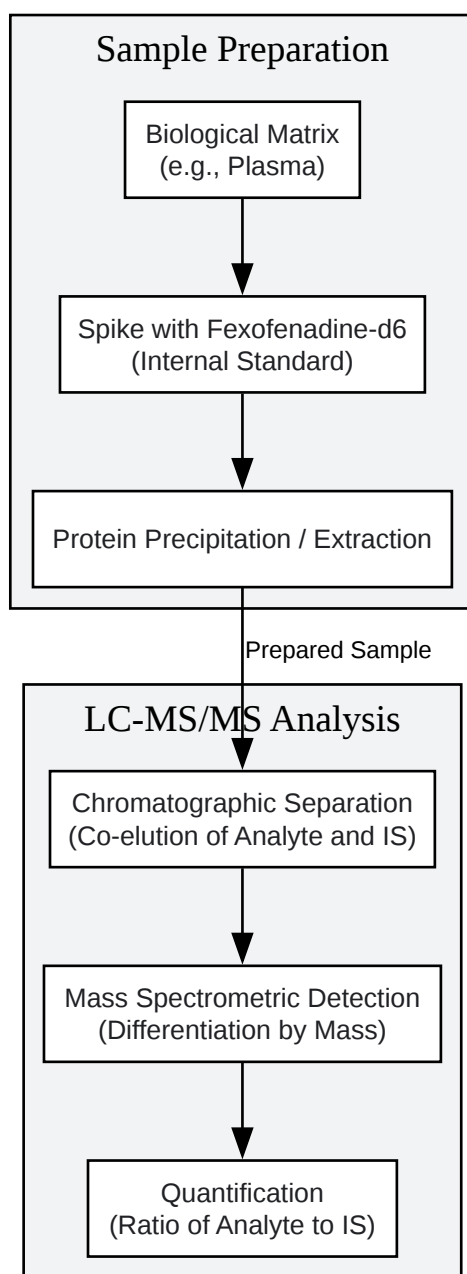
Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Availability
MedChem Express	Fexofenadine-d6	548783-71-7	C ₃₂ H ₃₃ D ₆ N ₄ O ₄	507.69	Not specified	In Stock (for select sizes)[1]
LGC Standards	Fexofenadine-d6	548783-71-7	C ₃₂ H ₃₃ D ₆ N ₄ O ₄	507.69	>95% (HPLC)[1]	Available
Simson Pharma Limited	Fexofenadine-D6	548783-71-7	C ₃₂ H ₃₃ D ₆ N ₄ O ₄	507.69	Certificate of Analysis provided	Custom Synthesis[2]
Acanthus Research	Fexofenadine-D6	548783-71-7	C ₃₂ H ₃₃ D ₆ N ₄ O ₄	Not specified	Not specified	Made to Order[3]
Clearsynth	meta-Fexofenadine-D6	479035-75-1 (Unlabeled)	C ₃₂ H ₃₃ D ₆ N ₄ O ₄	507.69	Not specified	Available[4]
SynZeal	Fexofenadine D6	548783-71-7	C ₃₂ H ₃₃ D ₆ N ₄ O ₄	507.7	Certificate of Analysis provided	Synthesis on demand[5]
Pharmaffiliates	Fexofenadine-d6 Methyl Ester	1286458-00-1	C ₃₃ H ₃₅ D ₆ N ₄ O ₄	521.72	Not specified	Available[6]
United States Biological	Fexofenadine-d6	Not specified	C ₃₂ H ₃₃ D ₆ N ₄ O ₄	Not specified	Highly Purified	Available[7]

The Role of Fexofenadine-d6 in Quantitative Bioanalysis

Fexofenadine-d6 serves as an ideal internal standard (IS) for the quantification of fexofenadine in complex biological matrices such as plasma and serum. The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry for several reasons:

- **Similar Chemical and Physical Properties:** **Fexofenadine-d6** has nearly identical chemical and physical properties to the unlabeled analyte, fexofenadine. This ensures that it behaves similarly during sample preparation, chromatography, and ionization, thus effectively compensating for matrix effects and variations in extraction efficiency and instrument response.
- **Mass Differentiation:** The deuterium labeling results in a mass shift that allows for the distinct detection of the analyte and the internal standard by the mass spectrometer, without chromatographic separation of the two compounds.
- **Improved Accuracy and Precision:** By normalizing the response of the analyte to that of the internal standard, the use of **Fexofenadine-d6** significantly improves the accuracy and precision of the analytical method.

The following diagram illustrates the principle of using a deuterated internal standard in a typical LC-MS/MS workflow.



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Figure 1: Workflow for Bioanalysis using a Deuterated Internal Standard.

Experimental Protocol: Quantification of Fexofenadine in Human Plasma using LC-MS/MS

This protocol is a representative method synthesized from established and validated procedures for the quantification of fexofenadine in human plasma using **Fexofenadine-d6** as

an internal standard.

1. Preparation of Stock and Working Solutions

- Fexofenadine Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of fexofenadine reference standard in methanol.
- **Fexofenadine-d6** Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of **Fexofenadine-d6** in methanol.
- Working Solutions: Prepare serial dilutions of the fexofenadine stock solution with methanol to create working solutions for calibration standards and quality control (QC) samples. Prepare a working solution of **Fexofenadine-d6** at a suitable concentration (e.g., 200 ng/mL) in methanol. This will be used for protein precipitation.

2. Preparation of Calibration Standards and Quality Control Samples

- Spike blank human plasma with the fexofenadine working solutions to prepare calibration standards at concentrations ranging from approximately 1 to 500 ng/mL.
- Spike blank human plasma with separate fexofenadine working solutions to prepare QC samples at low, medium, and high concentrations (e.g., 3, 100, and 400 ng/mL).

3. Sample Preparation (Protein Precipitation)

- To 50 μ L of plasma sample (calibration standard, QC, or unknown sample), add 100 μ L of the **Fexofenadine-d6** working solution (in methanol).
- Vortex the mixture for 10 seconds to precipitate proteins.
- Centrifuge the samples at 10,000 x g for 10 minutes.
- Transfer an aliquot of the supernatant to an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Instrumentation and Conditions

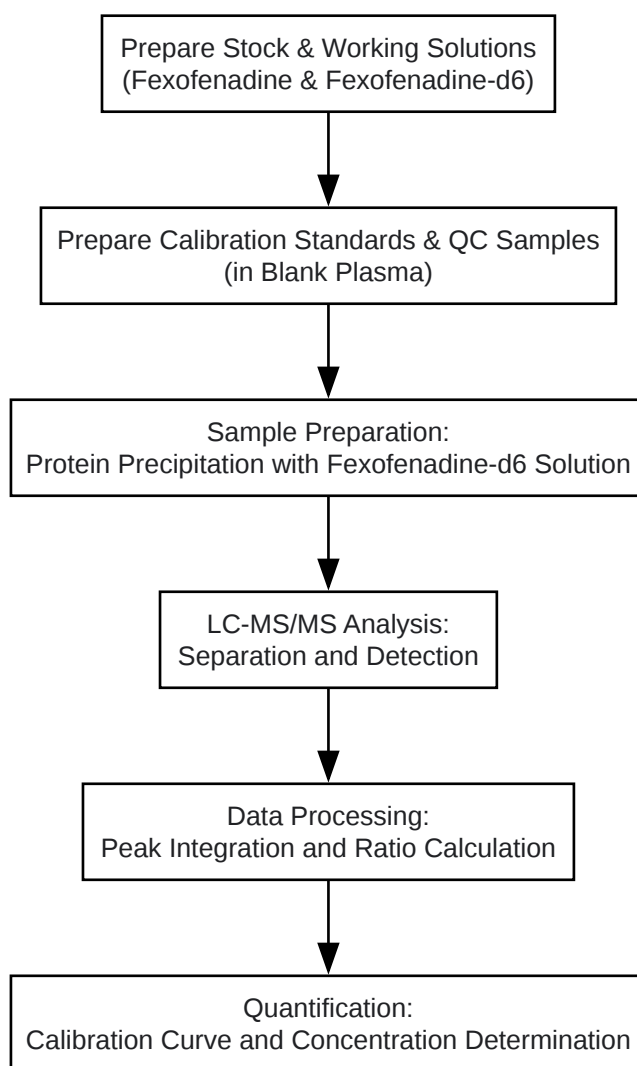
- Liquid Chromatography (LC) System: A high-performance or ultra-high-performance liquid chromatography system.

- Column: A C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.7 μ m).
- Mobile Phase: A gradient or isocratic elution using a mixture of an aqueous buffer (e.g., 20 mM ammonium formate) and an organic solvent (e.g., acetonitrile).
- Flow Rate: 0.5 mL/min.
- Injection Volume: 7.5 μ L.
- Mass Spectrometry (MS) System: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
 - Ionization Mode: Positive ion mode.
 - Detection Mode: Selected Reaction Monitoring (SRM).
 - SRM Transitions:
 - Fexofenadine: m/z 502.3 \rightarrow 466.2
 - **Fexofenadine-d6**: m/z 508.3 \rightarrow 472.2 (Note: The exact mass transition for **Fexofenadine-d6** should be confirmed based on the specific product and instrument tuning).

5. Data Analysis

- Integrate the peak areas for the fexofenadine and **Fexofenadine-d6** SRM transitions.
- Calculate the peak area ratio of fexofenadine to **Fexofenadine-d6**.
- Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards using a weighted linear regression model.
- Determine the concentration of fexofenadine in the QC and unknown samples from the calibration curve.

The following diagram outlines the key steps in the experimental workflow.



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Figure 2: Experimental Workflow for Fexofenadine Quantification.

Conclusion

Fexofenadine-d6 is a critical tool for researchers and drug development professionals engaged in the quantitative analysis of fexofenadine. Its commercial availability from several reputable suppliers ensures access to high-quality material for use as an internal standard in bioanalytical methods. The detailed LC-MS/MS protocol provided in this guide offers a robust framework for the accurate and precise quantification of fexofenadine in biological matrices, which is fundamental for pharmacokinetic, bioequivalence, and other clinical and preclinical studies.

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References

- 1. Fexofenadine-d6 | TRC-F322500-10MG | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Fexofenadine-D6 | CAS No- 548783-71-7 | Simson Pharma Limited [[simsonpharma.com](https://www.simsonpharma.com)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. [clearsynth.com](https://www.clearsynth.com) [[clearsynth.com](https://www.clearsynth.com)]
- 5. Fexofenadine Impurities | SynZeal [[synzeal.com](https://www.synzeal.com)]
- 6. [pharmaffiliates.com](https://www.pharmaffiliates.com) [[pharmaffiliates.com](https://www.pharmaffiliates.com)]
- 7. cdn.usbio.net [cdn.usbio.net]
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